

An In-Depth Technical Guide to 1,12-Dodecanediamine: Properties, Applications, and Protocols

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Compound of Interest

Compound Name: 1,12-Dodecanediamine

Cat. No.: B1677605

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Introduction

1,12-Dodecanediamine, also known as dodecamethylenediamine, is a linear aliphatic diamine with the chemical formula $C_{12}H_{28}N_2$.^{[1][2]} It is characterized by a twelve-carbon backbone with primary amine groups at each terminus.^[3] This bifunctional nature makes it a versatile building block in various chemical syntheses, from high-performance polymers to intermediates for pharmaceuticals.^{[4][5][6]} Its long hydrocarbon chain imparts unique properties, such as hydrophobicity and flexibility, to the materials it helps create.^[1] This technical guide provides a comprehensive overview of the molecular and physical properties of **1,12-dodecanediamine**, its applications, and detailed experimental protocols for its use, aimed at researchers, scientists, and professionals in drug development.

Physicochemical Properties

The molecular and physical properties of **1,12-dodecanediamine** are summarized in the table below. These properties are fundamental to understanding its behavior in chemical reactions and its suitability for various applications.

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C12H28N2 | [1][2][7] |
| Molecular Weight | 200.36 g/mol | [2] |
| IUPAC Name | dodecane-1,12-diamine | [2] |
| CAS Number | 2783-17-7 | [7][8] |
| Appearance | White to pale yellow solid or flakes.[4][8] | [4][8] |
| Melting Point | 67-69 °C | [8] |
| Boiling Point | ~278 °C | [4] |
| Solubility | Soluble in ethanol; poorly soluble in water but soluble in various organic solvents.[3][4][8] | [3][4][8] |
| Density | ~0.8422 g/cm ³ | [4] |
| pKa | 10.97 ± 0.10 (Predicted) | |

Applications in Research and Industry

The unique structure of **1,12-dodecanediamine** makes it a valuable intermediate in several fields.

Polymer Chemistry

1,12-Dodecanediamine is a key monomer in the synthesis of high-performance polymers, particularly polyamides and polyurethanes.[6] When used as a building block or chain extender, its long, flexible twelve-carbon chain contributes to enhanced mechanical strength, flexibility, and thermal stability of the resulting polymer.[6] A notable example is its use in the production of Nylon 12,12, where it is reacted with a 12-carbon dicarboxylic acid.[9]

Corrosion Inhibitors

The amine groups in **1,12-dodecanediamine** can adsorb onto metal surfaces, forming a protective layer that inhibits corrosion.[1] This property makes it an effective component in corrosion inhibitor formulations for various industrial applications.[4]

Surfactants and Chemical Synthesis

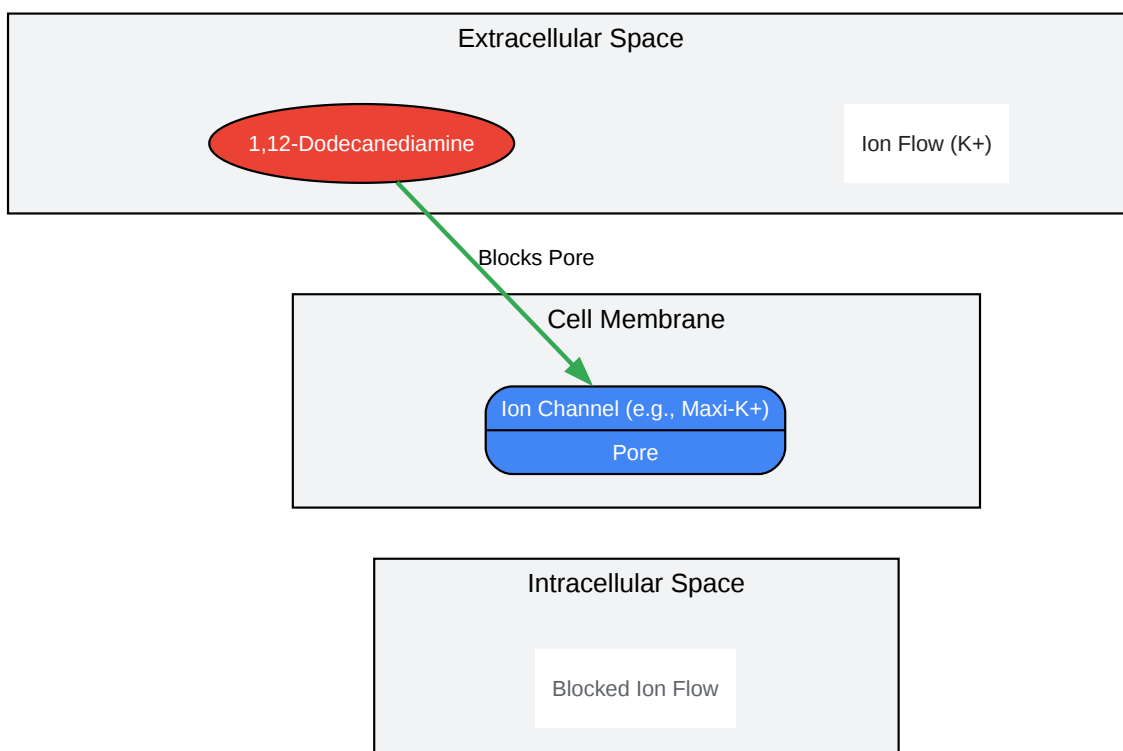
Due to its amphiphilic nature, with a long hydrophobic carbon chain and hydrophilic amine ends, it can be used in the formulation of surfactants.[4] Furthermore, it serves as a versatile starting material in organic synthesis for creating more complex molecules.[5]

Role in Drug Discovery and Development

While not typically an active pharmaceutical ingredient itself, **1,12-dodecanediamine's** structure and reactivity are highly relevant to the pharmaceutical industry.

Ion Channel Modulation

1,12-Dodecanediamine has been identified as a reversible blocker of Maxi calcium-activated potassium channels.[1] It is believed to act by directly plugging the ion channel pore, thereby reducing the single-channel current amplitude, mean channel open time, and the probability of the channel being open.[1][2] This mechanism of action is of interest for research into cell electrical signal transduction.[1] Additionally, it has been shown to block NMDA receptor currents through an open channel mechanism.[10] The study of how polyamines like **1,12-dodecanediamine** interact with and modulate various ion channels is an active area of research.[2][4]

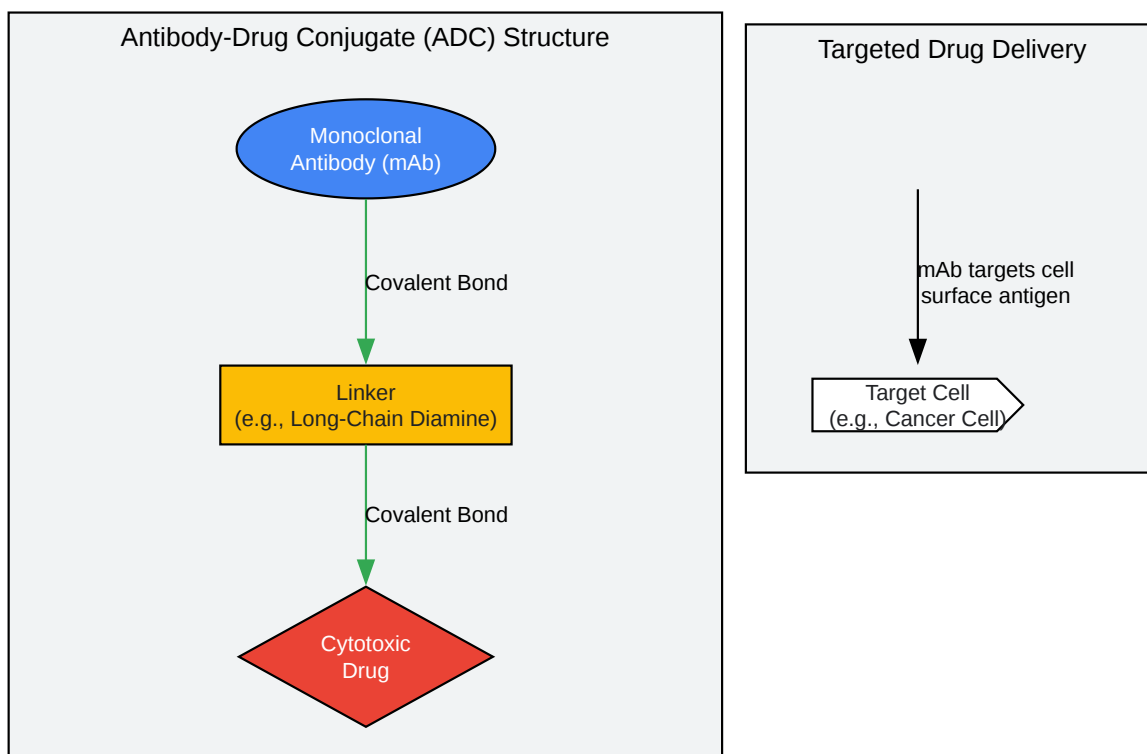


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Mechanism of **1,12-dodecanediamine** as an ion channel blocker.

Linker Chemistry in Drug Conjugates

The structure of **1,12-dodecanediamine**—a long, flexible chain with reactive groups at both ends—is analogous to the linkers used in advanced drug delivery systems like Antibody-Drug Conjugates (ADCs).^{[7][11]} In an ADC, a linker covalently connects a potent cytotoxic drug to a monoclonal antibody, which targets cancer cells.^{[7][12]} The linker's stability is crucial; it must be stable in circulation to prevent premature drug release but allow for cleavage and drug activation once inside the target cell.^{[13][14]} The study of long-chain diamines contributes to the understanding and design of novel, effective linkers for targeted therapies.



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Logical structure of an Antibody-Drug Conjugate (ADC).

Experimental Protocols

Detailed methodologies for common synthetic procedures involving **1,12-dodecanediamine** are provided below.

Protocol 1: Mono-BOC Protection of 1,12-Dodecanediamine

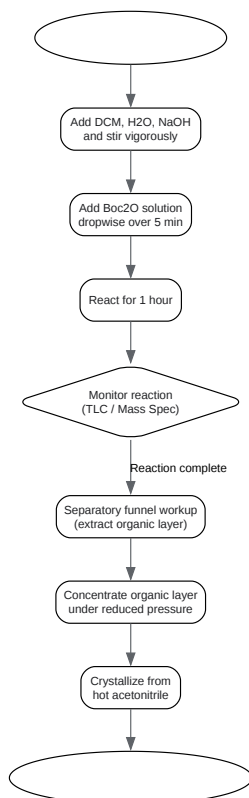
This protocol describes the selective protection of one of the two amine groups with a tert-butyloxycarbonyl (BOC) group, a common step in multi-step organic synthesis.^[10]

Materials:

- **1,12-Dodecanediamine** (1.0 g, ~5 mmol)
- Di-tert-butyl dicarbonate (Boc₂O) (500 mg, ~2.3 mmol)
- Dichloromethane (DCM) (35 mL)
- Deionized Water (25 mL)
- Sodium hydroxide (NaOH) pellets (2)
- Acetonitrile

Procedure:

- In a suitable reaction flask, dissolve **1,12-dodecanediamine** (1.0 g) in a mixture of dichloromethane (25 mL) and water (25 mL).
- Add two pellets of sodium hydroxide to the biphasic mixture and stir vigorously.
- In a separate beaker, dissolve di-tert-butyl dicarbonate (500 mg) in dichloromethane (10 mL).
- Add the di-tert-butyl dicarbonate solution dropwise to the stirring reaction mixture over 5 minutes.
- Allow the reaction to proceed for 1 hour. Monitor the reaction completion using Thin Layer Chromatography (TLC) and/or mass spectrometry.
- Once complete, transfer the reaction mixture to a separatory funnel and separate the organic and aqueous layers.
- Concentrate the organic layer under reduced pressure.
- Crystallize the resulting material from hot acetonitrile to yield the purified mono-BOC protected product.



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Experimental workflow for mono-BOC protection.

Protocol 2: Representative Synthesis of a Polyamide (PA12,36)

This protocol outlines the synthesis of a bio-based polyamide elastomer (PA12,36) via melt polycondensation, illustrating a key industrial application of **1,12-dodecanediamine**.^[15]

Materials:

- **1,12-Dodecanediamine (DDA)**
- Fatty dimer acid (FDA) (e.g., Pripol™ 1009)
- Nitrogen gas source

- Vacuum pump

Equipment:

- Polymerization reactor (e.g., 2L) equipped with a mechanical stirrer, nitrogen gas inlet, reflux condenser, and vacuum connection.

Procedure:

- Ensure the polymerization reactor is clean and dry.
- Charge the reactor with equimolar amounts of **1,12-dodecanediamine** and fatty dimer acid.
- Seal the reactor and purge thoroughly with nitrogen gas to create an inert atmosphere.
- Begin heating the reactor with mechanical stirring. The reaction is typically carried out in stages:
 - Stage 1 (Pre-polymerization): Heat to a moderate temperature (e.g., 180-200 °C) under a nitrogen atmosphere for a set period (e.g., 1-2 hours) to form a pre-polymer and release water as a byproduct.
 - Stage 2 (Polycondensation): Gradually increase the temperature (e.g., to 220-250 °C) while slowly applying a vacuum. The vacuum helps to remove the water of condensation, driving the polymerization reaction towards a higher molecular weight.
- Maintain the reaction under high vacuum and elevated temperature for several hours (e.g., 2-4 hours) until the desired melt viscosity (indicative of molecular weight) is achieved.
- Once the reaction is complete, cool the reactor and extrude the resulting polyamide product.
- The synthesized polymer can then be characterized by methods such as Gel Permeation Chromatography (GPC), Fourier-Transform Infrared Spectroscopy (FTIR), and Nuclear Magnetic Resonance (NMR) spectroscopy.^[15]

Safety and Handling

1,12-Dodecanediamine is associated with several hazards and requires careful handling. The GHS classification highlights its potential risks.

| Hazard Class | GHS Statement |
|--------------------------------------|--|
| Acute Toxicity, Oral | H302: Harmful if swallowed[2] |
| Skin Corrosion/Irritation | H314: Causes severe skin burns and eye damage[2] |
| Skin Sensitization | H317: May cause an allergic skin reaction[2] |
| Acute Toxicity, Inhalation | H331: Toxic if inhaled[2] |
| Hazardous to the Aquatic Environment | H400: Very toxic to aquatic life[2] |

Handling Precautions:

- Always handle in a well-ventilated area or with appropriate exhaust ventilation.
- Wear personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and protective clothing.
- Avoid breathing dust, fumes, or vapors.
- Wash hands thoroughly after handling.
- Store in a cool, dry, dark place in a tightly sealed container under an inert atmosphere.

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